

Application Note: Identification of Citronellyl-CoA using High-Resolution Mass Spectrometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl-CoA

Cat. No.: B1260873

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Coenzyme A (CoA) and its thioester derivatives are crucial intermediates in numerous metabolic pathways, including fatty acid metabolism and the Krebs cycle.^[1] **Citronellyl-CoA** is a key intermediate in the degradation pathway of acyclic terpenes like citronellol.^{[2][3]} Accurate identification and quantification of such molecules are essential for understanding metabolic fluxes and dysregulation in various biological contexts. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) offers unparalleled sensitivity and selectivity for analyzing acyl-CoA species in complex biological matrices.^{[4][5]} This document provides a detailed protocol for the identification of **Citronellyl-CoA** using a UPLC-HRMS platform.

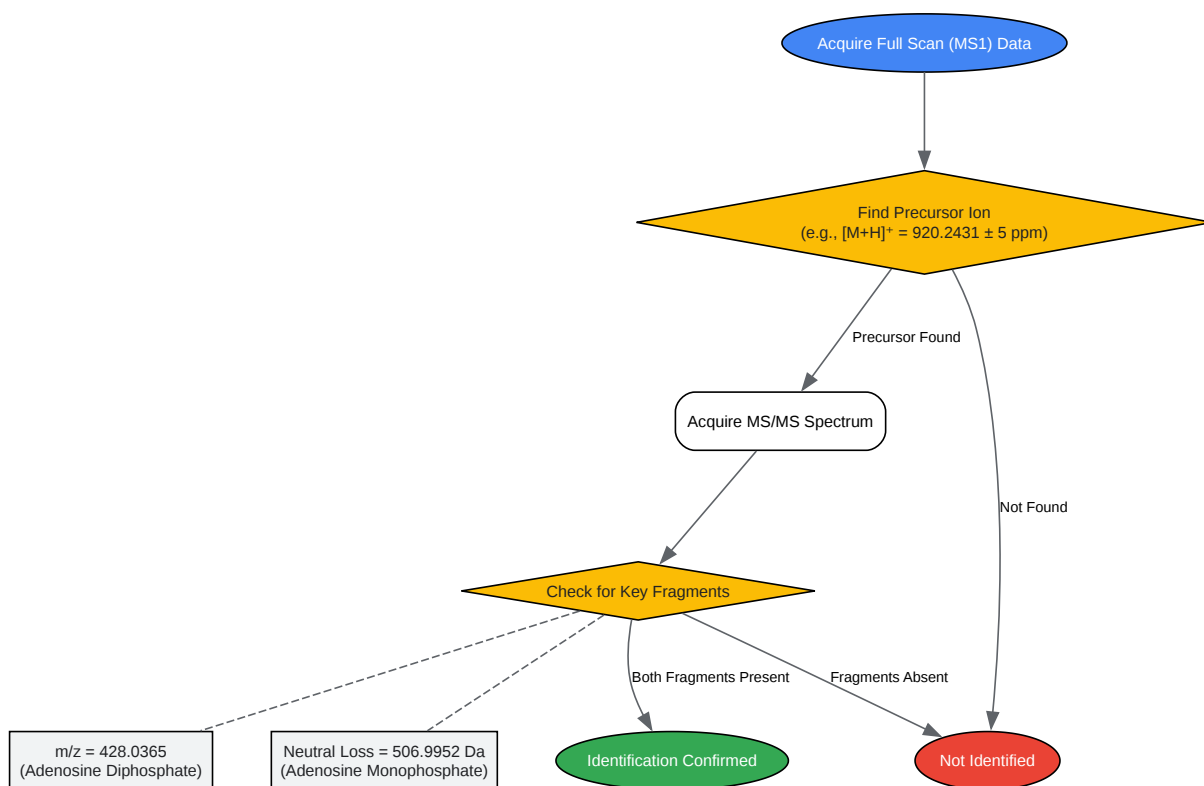
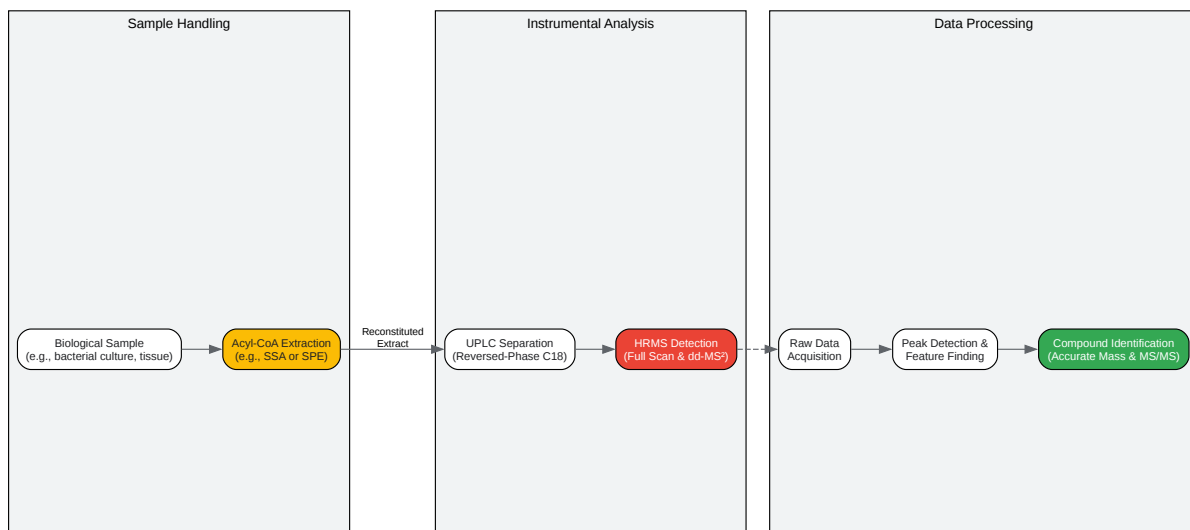
Physicochemical and Mass Spectrometric Properties

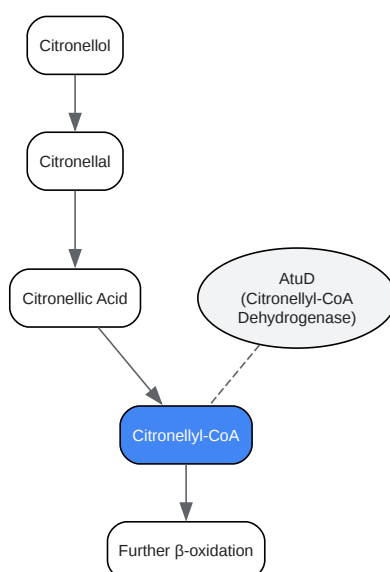
The accurate identification of **Citronellyl-CoA** by mass spectrometry relies on its precise mass and characteristic fragmentation patterns. The key properties are summarized below.

Property	Value	Source
Chemical Formula	C ₃₁ H ₄₈ N ₇ O ₁₇ P ₃ S	[2]
Average Molecular Weight	915.738 Da	[2]
Monoisotopic Molecular Weight	919.23535 Da	[2]
Expected Adducts (Positive Ion Mode)		
[M+H] ⁺	920.2431 Da	Calculated
[M+Na] ⁺	942.2250 Da	Calculated
[M+2H] ²⁺	460.6254 Da	Calculated
Characteristic MS/MS Fragments		
Adenosine 3',5'-diphosphate fragment	428.0365 m/z	[6]
Neutral Loss of adenosine 3'-phosphate-5'-diphosphate	506.9952 Da	[6][7]
Acylium ion [M - CoASH + H] ⁺	155.1436 Da	Calculated

Experimental Workflow

The overall workflow for the identification of **Citronellyl-CoA** involves several key stages, from sample preparation to data analysis and confirmation.





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